

A Comprehensive Guide to 2,5-Dimethylbenzoyl Chloride: Synonyms, Properties, and Synthesis

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Compound of Interest

Compound Name: 2,5-Dimethylbenzoyl chloride

Cat. No.: B1280085

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For researchers, scientists, and professionals in drug development, a precise understanding of chemical nomenclature and properties is paramount. This technical guide provides an in-depth overview of **2,5-dimethylbenzoyl chloride**, a key reagent in organic synthesis. This document elucidates its various synonyms found in chemical literature, presents its physicochemical properties in a structured format, and offers a detailed experimental protocol for its synthesis.

Nomenclature and Identification: Synonyms for 2,5-Dimethylbenzoyl Chloride

In chemical literature and databases, **2,5-dimethylbenzoyl chloride** is referenced by a variety of names and identifiers. A comprehensive list is provided in Table 1 to facilitate accurate identification and literature searches. The primary IUPAC name is **2,5-dimethylbenzoyl chloride**^{[1][2]}. Its unique CAS Registry Number is 22328-43-4^{[1][2]}.

Table 1: Synonyms and Identifiers for **2,5-Dimethylbenzoyl Chloride**

Type of Identifier	Value
IUPAC Name	2,5-dimethylbenzoyl chloride[1][2]
CAS Number	22328-43-4[1][2]
Molecular Formula	C9H9ClO[1][2][3]
Other Names	Benzoyl chloride, 2,5-dimethyl-[2][4] 2,5-dimethyl-1-benzenecarbonyl chloride[2] 2,5-dimethylbenzoylchloride[2][4]
InChI	InChI=1S/C9H9ClO/c1-6-3-4-7(2)8(5-6)9(10)11/h3-5H,1-2H3[2]
InChIKey	MGBRPGMQNVRQCG-UHFFFAOYSA-N[2]
SMILES	CC1=CC(=C(C=C1)C)C(=O)Cl[2]
PubChem CID	12351885[2]
EC Number	824-139-9[2]
DSSTox Substance ID	DTXSID50493387[2]

Physicochemical Properties

A summary of the key physical and chemical properties of **2,5-dimethylbenzoyl chloride** is presented in Table 2. These properties are essential for its handling, storage, and application in experimental setups.

Table 2: Physicochemical Properties of **2,5-Dimethylbenzoyl Chloride**

Property	Value
Molecular Weight	168.62 g/mol [2][3]
Appearance	Oil[5]
Purity	95% (typical)[3]

Logical Relationship of Synonyms

The following diagram illustrates the hierarchical and equivalent relationships between the various identifiers for **2,5-dimethylbenzoyl chloride**.

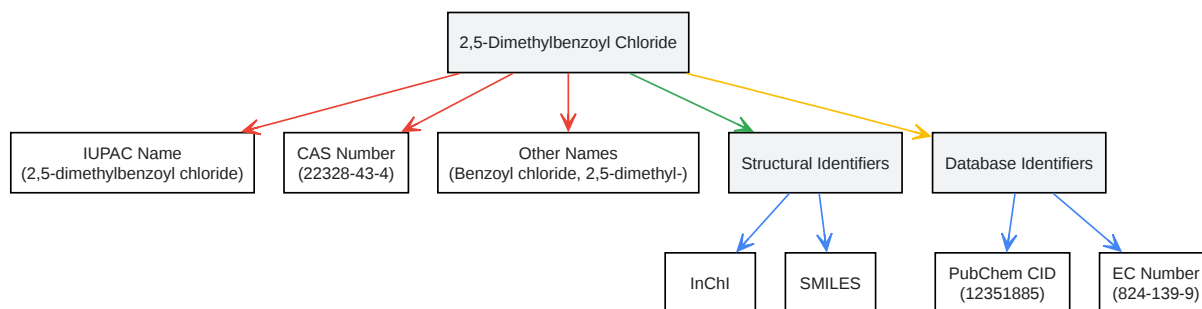


Figure 1: Synonym Relationship

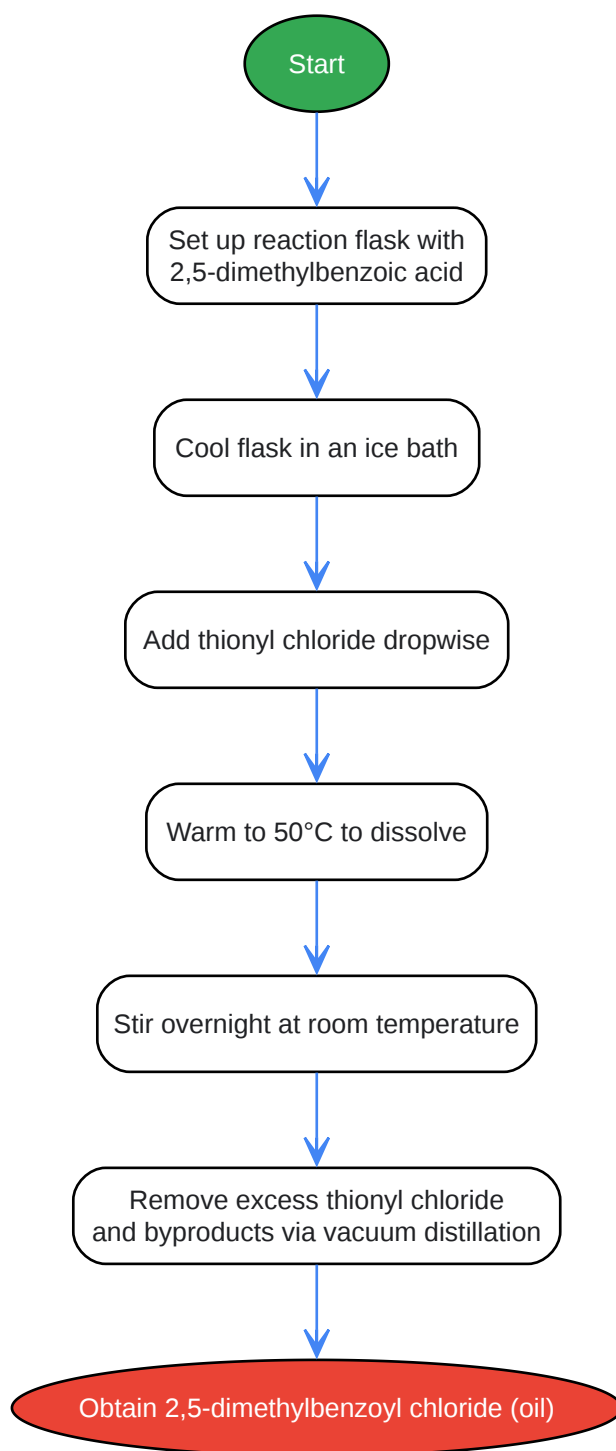


Figure 2: Synthesis Workflow

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